

2,5-Dichloro-3-nitrobenzoic acid MSDS and personal protective equipment

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Compound of Interest

Compound Name: *2,5-Dichloro-3-nitrobenzoic acid*

Cat. No.: *B1293580*

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Technical Support Center: 2,5-Dichloro-3-nitrobenzoic acid

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **2,5-Dichloro-3-nitrobenzoic acid**.

I. Material Safety Data Sheet (MSDS) Summary

Below is a summary of the key safety data for **2,5-Dichloro-3-nitrobenzoic acid**.

Property	Value	Reference
Chemical Formula	<chem>C7H3Cl2NO4</chem>	[1] [2]
Molecular Weight	236.01 g/mol	[1] [2]
CAS Number	88-86-8	[1] [2]
Appearance	Colorless crystals	[3]
Melting Point	216-220 °C (lit.)	[4]
Signal Word	Warning	[1] [5]
Hazard Statements	H315: Causes skin irritation	[1]
H319: Causes serious eye irritation		[1]
H335: May cause respiratory irritation		[1]
H317: May cause an allergic skin reaction		
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/sp ray.	[1]
	P280: Wear protective gloves/ eye protection/ face protection.	
P305 + P351 + P338: IF IN EYES: Remove contact lenses, if present and easy to do. Continue rinsing.	Rinse cautiously with water for several minutes.	[1]

II. Personal Protective Equipment (PPE)

A comprehensive guide to the necessary personal protective equipment when handling **2,5-Dichloro-3-nitrobenzoic acid**.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][6]	To prevent eye irritation or serious eye damage from splashes or dust.[1][7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[5][6] Handle with gloves that have been inspected prior to use.[1]	To prevent skin irritation or allergic reactions upon contact. [1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[6] For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[1]	To prevent respiratory tract irritation from inhaling dust.[1]

III. Troubleshooting and FAQs

A question-and-answer guide to address common issues and questions that may arise during experiments involving **2,5-Dichloro-3-nitrobenzoic acid**.

Q1: I've accidentally spilled a small amount of **2,5-Dichloro-3-nitrobenzoic acid** powder on the lab bench. What is the correct cleanup procedure?

A1: For small spills, you should:

- Ensure you are wearing the appropriate PPE (gloves, lab coat, and eye protection).
- Avoid generating dust.[1]
- Gently sweep or vacuum the material and place it into a suitable, closed container for disposal.[1]
- Clean the spill area with soap and water.
- Dispose of the contaminated cleaning materials and the collected chemical waste according to your institution's guidelines.

Q2: What should I do if I get **2,5-Dichloro-3-nitrobenzoic acid** on my skin or in my eyes?

A2:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5][7] Remove any contaminated clothing.[7] If skin irritation occurs, seek medical advice.[5][7]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[5][7] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[5][7]

Q3: Can I store **2,5-Dichloro-3-nitrobenzoic acid** on an open bench?

A3: No. It should be stored in a tightly closed container in a cool, dry, and well-ventilated place. [6][8]

Q4: What are the primary hazards I should be aware of when working with this compound?

A4: The primary hazards are:

- Skin irritation.[1]
- Serious eye irritation.[1]
- Respiratory tract irritation upon inhalation of dust.[1]

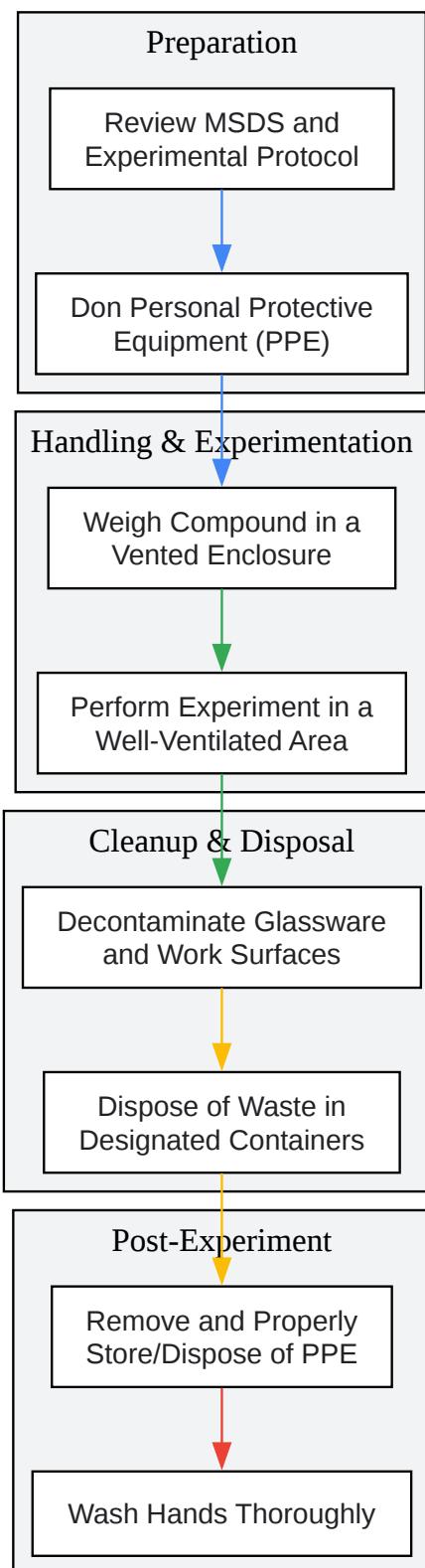
- May cause an allergic skin reaction.

Q5: How should I dispose of waste **2,5-Dichloro-3-nitrobenzoic acid** and its containers?

A5: Waste material must be disposed of in accordance with national and local regulations. It is recommended to contact a licensed professional waste disposal service.[\[1\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.

IV. Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **2,5-Dichloro-3-nitrobenzoic acid** in a laboratory setting.



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Caption: Safe handling workflow for **2,5-Dichloro-3-nitrobenzoic acid**.

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